

An In-depth Technical Guide to 3-Methylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 3-methylbenzenesulfonyl Chloride

CAS No.: 1899-93-0

Cat. No.: B108042

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Abstract

This technical guide provides a comprehensive overview of **3-methylbenzenesulfonyl chloride**, a pivotal reagent in modern organic synthesis and pharmaceutical development. We will delve into its fundamental properties, synthesis, and characterization, with a focus on the underlying chemical principles that govern its reactivity. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed protocols to facilitate its effective and safe utilization in the laboratory.

Introduction and Nomenclature

3-Methylbenzenesulfonyl chloride, also widely known by its common name *m*-toluenesulfonyl chloride, is an organosulfur compound that serves as a critical building block and intermediate in synthetic chemistry.[1][2] Its structure features a sulfonyl chloride functional group (-SO₂Cl) and a methyl group attached to a benzene ring at the meta (1,3) positions. This specific substitution pattern influences its reactivity and physical properties, distinguishing it from its ortho and para isomers.[3]

The sulfonyl chloride group is a potent electrophile, making the molecule highly reactive towards nucleophiles such as alcohols, amines, and thiols.[4] This reactivity is the cornerstone of its utility, primarily in the formation of sulfonamides and sulfonate esters, which are prevalent motifs in a vast array of biologically active molecules and commercial drugs.[1][3] Understanding the nuances of this reagent is therefore essential for chemists engaged in the design and synthesis of complex molecular architectures.[1]

Key Identifiers:

- IUPAC Name: **3-methylbenzenesulfonyl chloride**[5]
- Common Names: m-Toluenesulfonyl chloride, 3-Toluenesulfonyl chloride[5]
- CAS Number: 1899-93-0[5]
- Molecular Formula: $C_7H_7ClO_2S$ [5]

Physicochemical and Spectroscopic Properties

A thorough understanding of a reagent's physical and spectroscopic properties is paramount for its proper handling, purification, and reaction monitoring.

Physicochemical Data

3-Methylbenzenesulfonyl chloride is typically a liquid at room temperature. Its properties are summarized in the table below.

Property	Value	Source
Molecular Weight	190.65 g/mol	PubChem[5]
Appearance	Colorless to pale yellow liquid	CymitQuimica[4]
Density	1.314 g/mL at 25 °C	Sigma-Aldrich
Boiling Point	252-253 °C	Sigma-Aldrich
Refractive Index (n _{20/D})	1.5490	Sigma-Aldrich
Solubility	Soluble in organic solvents, reacts with water	Wikipedia[6]

Causality Insight: The high boiling point is attributed to the molecule's polarity and relatively high molecular weight. Its reactivity with water, a common characteristic of sulfonyl chlorides, is due to the highly electrophilic nature of the sulfur atom, which readily undergoes hydrolysis to form the corresponding sulfonic acid and hydrochloric acid.[6][7] This necessitates handling under anhydrous conditions to prevent decomposition.

Spectroscopic Characterization

Spectroscopic analysis is a self-validating system for confirming the identity and purity of the compound.

- Infrared (IR) Spectroscopy: The IR spectrum provides clear evidence of the key functional group. Expect strong, characteristic absorption bands for the sulfonyl chloride group (S=O stretches) in the regions of 1410-1370 cm⁻¹ and 1204-1166 cm⁻¹. [8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum will show a singlet for the methyl (CH₃) protons around 2.4 ppm. The aromatic protons will appear as a complex multiplet pattern in the range of 7.3-7.9 ppm.
 - ¹³C NMR: The carbon spectrum will show a peak for the methyl carbon around 21 ppm and several peaks in the aromatic region (120-145 ppm).

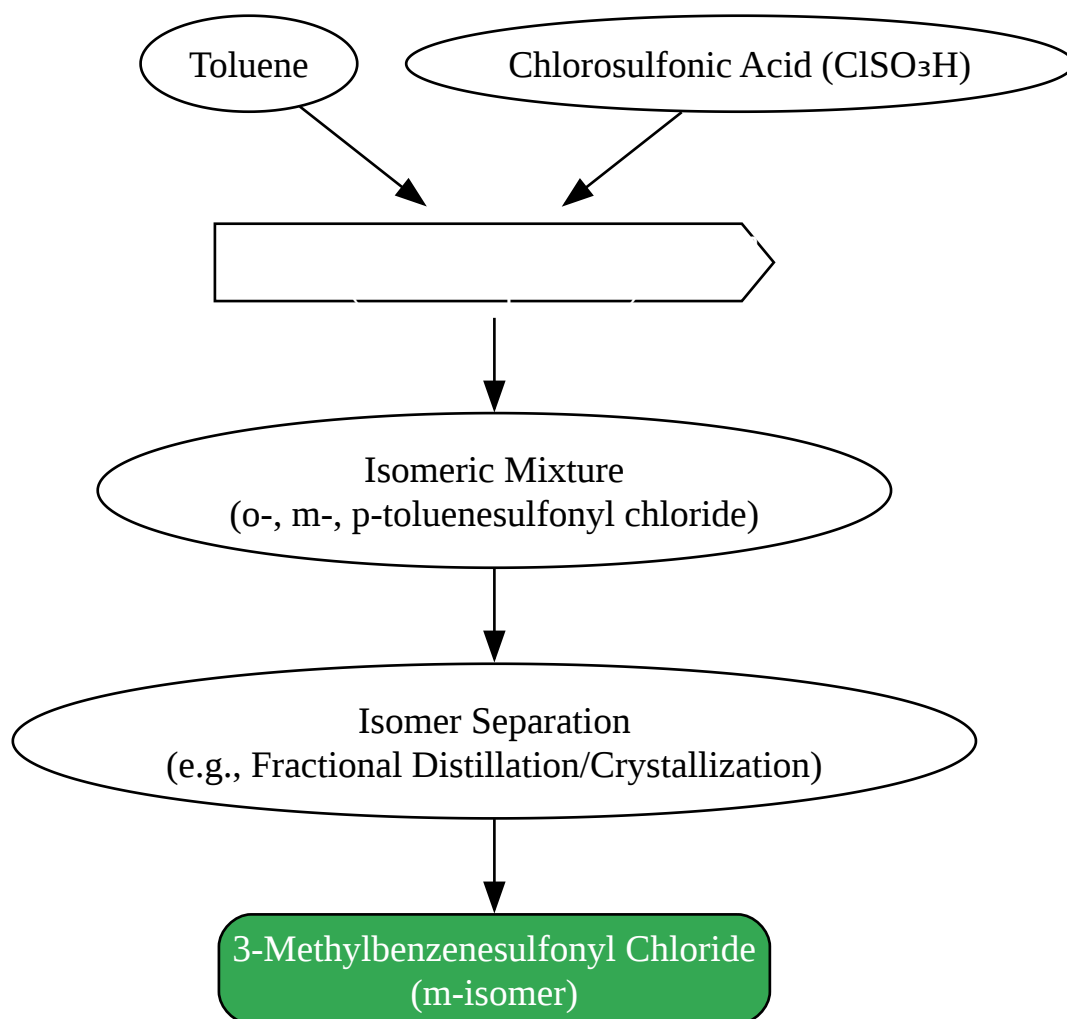
- Mass Spectrometry (MS): The mass spectrum will display a molecular ion peak (M^+) at m/z 190. An important diagnostic feature is the isotopic pattern ($M+2$ peak) at m/z 192, with an intensity approximately one-third of the M^+ peak, which is characteristic of the presence of a single chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$).^[8] The fragmentation pattern often includes a prominent peak at m/z 91, corresponding to the tropylium ion (C_7H_7^+), a common fragment for toluene derivatives.^[5]

Synthesis and Purification

The most common industrial and laboratory-scale synthesis of aryl sulfonyl chlorides involves the direct chlorosulfonation of the corresponding aromatic hydrocarbon.

Synthesis Workflow: Chlorosulfonation of Toluene

The synthesis of toluenesulfonyl chlorides is typically achieved by the reaction of toluene with chlorosulfonic acid (ClSO_3H).^[7]^[9] This electrophilic aromatic substitution reaction yields a mixture of ortho, meta, and para isomers, as the methyl group is an ortho-, para-directing activator.



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Step-by-Step Laboratory Protocol

This protocol is a representative method for the synthesis of toluenesulfonyl chlorides.

Materials:

- Toluene
- Chlorosulfonic acid
- Crushed ice
- Sodium bicarbonate (5% aqueous solution)

- Anhydrous magnesium sulfate
- Dichloromethane

Procedure:

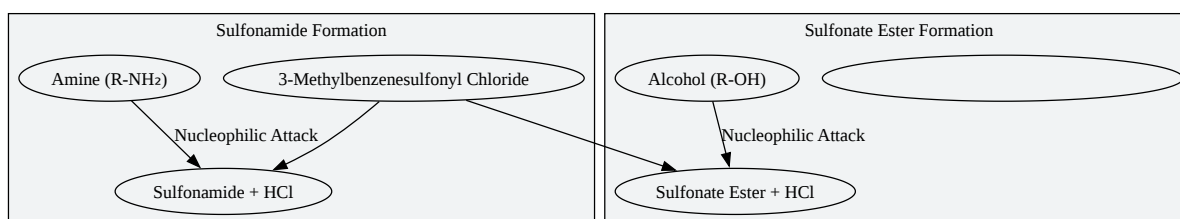
- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a gas outlet connected to a trap (to absorb evolved HCl), place chlorosulfonic acid (2.0 eq). Cool the flask in an ice-salt bath to 0-5 °C.
- **Addition of Toluene:** Add toluene (1.0 eq) dropwise from the dropping funnel to the stirred chlorosulfonic acid. Maintain the internal temperature between 0-5 °C throughout the addition. **Expertise Insight:** Maintaining a low temperature is crucial to control the reaction rate and minimize the formation of byproducts like diphenylsulfones.[9]
- **Reaction:** After the addition is complete, allow the mixture to stir at the same temperature for 1-2 hours to ensure the reaction goes to completion.
- **Quenching:** Carefully and slowly pour the reaction mixture onto a large amount of crushed ice with vigorous stirring. **Trustworthiness:** This step must be performed in a well-ventilated fume hood behind a safety shield, as the quenching of excess chlorosulfonic acid is highly exothermic and releases large volumes of HCl gas.
- **Extraction:** The oily product layer will separate. Transfer the entire mixture to a separatory funnel. Separate the organic layer (the product is denser than water). Extract the aqueous layer twice with dichloromethane.
- **Washing:** Combine the organic layers and wash sequentially with cold water, 5% sodium bicarbonate solution (until effervescence ceases), and finally with brine. **Causality:** The bicarbonate wash neutralizes any remaining acidic impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the crude isomeric mixture of toluenesulfonyl chlorides.
- **Purification:** The meta-isomer is separated from the ortho and para isomers by fractional distillation under high vacuum.

Reactivity and Applications in Drug Development

The utility of **3-methylbenzenesulfonyl chloride** stems from the high reactivity of the sulfonyl chloride group.

Core Reactivity: Sulfonamide and Sulfonate Ester Formation

The primary reactions involve nucleophilic attack on the electrophilic sulfur atom, leading to the displacement of the chloride ion.



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This reaction is typically carried out in the presence of a non-nucleophilic base (e.g., pyridine, triethylamine) to neutralize the HCl byproduct, which can otherwise form a non-reactive ammonium salt with the amine nucleophile.

Role in Drug Discovery and Development

The 3-methylbenzenesulfonyl moiety is incorporated into various therapeutic agents. It serves as a key intermediate for synthesizing molecules with diverse biological activities.^[1]

- **Antibacterial Agents:** It is used in the preparation of aryldisulfonamides which have demonstrated potent antibacterial activity.^[1]

- Enzyme Inhibitors: Derivatives are crucial in synthesizing small molecule ligands and enzyme inhibitors. For example, it is a reactant for making isoindoline-5-propenehydroxamates, which are investigated as histone deacetylase (HDAC) inhibitors, and for phenyl-pyrazolylamine derivatives that act as FLT3 kinase inhibitors.[2]
- Metabolic Disease Therapeutics: The reagent is used to develop quinazoline analogs for treating Gaucher disease and inhibitors of 17 β -HSD2, which are relevant for osteoporosis treatment.[1]

The presence of the sulfonamide group, often introduced using reagents like **3-methylbenzenesulfonyl chloride**, can improve a drug candidate's pharmacokinetic properties, such as solubility and cell membrane permeability, and provides a rigid structural handle for binding to biological targets.

Safety, Handling, and Storage

Hazard Profile: **3-Methylbenzenesulfonyl chloride** is a corrosive substance that causes severe skin burns and eye damage.[5] It is also a lachrymator and harmful if inhaled.[7]

- GHS Classification: Skin Corrosion/Irritation, Category 1B (H314).[5]

Handling Protocols:

- Always handle in a well-ventilated chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles with a face shield.[10]
- Ensure an eyewash station and safety shower are immediately accessible.[10]
- Avoid contact with water and moisture, as it reacts to produce corrosive hydrochloric acid.[7]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials, especially water, bases, and oxidizing agents.
- The storage area should be designated for corrosive materials.

Conclusion

3-Methylbenzenesulfonyl chloride is a versatile and indispensable reagent in the arsenal of the modern synthetic chemist. Its well-defined reactivity, centered on the electrophilic sulfonyl chloride group, allows for the reliable construction of sulfonamides and sulfonate esters—functional groups of profound importance in medicinal chemistry. A comprehensive understanding of its properties, synthesis, and safe handling protocols, as detailed in this guide, is crucial for leveraging its full potential in the development of novel therapeutics and complex organic molecules.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 2734595, 3-Methylbenzenesulphonyl chloride. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). m-Toluenesulfonyl Chloride (CAS 1899-93-0): A Key Intermediate for Drug Discovery and Advanced Chemical Synthesis. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Unlocking Chemical Synthesis: The Properties and Uses of m-Toluenesulfonyl Chloride. Retrieved from [\[Link\]](#)
- Organic Syntheses (n.d.). Benzenesulfonyl chloride. Retrieved from [\[Link\]](#)
- Georganics (n.d.). p-Toluenesulfonyl chloride – description and application. Retrieved from [\[Link\]](#)
- Wikipedia (n.d.). Benzenesulfonyl chloride. Retrieved from [\[Link\]](#)
- ACD/Labs (2008). IR, NMR and MS of a Sulfonyl Chloride compound. Retrieved from [\[Link\]](#)

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Sources

- [1. nbinno.com \[nbinno.com\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. Buy 3,5-Dimethylbenzenesulfonyl chloride | 2905-27-3 \[smolecule.com\]](#)
- [4. CAS 80563-86-6: 3-Chloro-2-methylbenzenesulfonyl chloride \[cymitquimica.com\]](#)
- [5. 3-Methylbenzenesulphonyl chloride | C7H7ClO2S | CID 2734595 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Benzenesulfonyl chloride - Wikipedia \[en.wikipedia.org\]](#)
- [7. p-Toluenesulfonyl chloride – description and application - Georganics \[georganics.sk\]](#)
- [8. acdlabs.com \[acdlabs.com\]](#)
- [9. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [10. fishersci.no \[fishersci.no\]](#)
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